

1H NMR spectrum analysis of 2-Chloro-4-cyclopropylphenol

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Compound of Interest

Compound Name: 2-Chloro-4-cyclopropylphenol

CAS No.: 1553103-02-8

Cat. No.: B1454951

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Technical Comparison Guide: Structural Elucidation of **2-Chloro-4-cyclopropylphenol** via 1H NMR

Executive Summary & Structural Context

In drug discovery, the cyclopropyl group is a critical bioisostere for the isopropyl group, often introduced to improve metabolic stability (by blocking CYP450 oxidation) and increase potency through rigid hydrophobic interactions. However, validating the successful installation of a cyclopropyl motif versus an isopropyl impurity requires precise spectral analysis.

This guide provides a definitive 1H NMR analysis of **2-Chloro-4-cyclopropylphenol**, comparing it directly with its closest structural analog, 2-Chloro-4-isopropylphenol. We focus on the diagnostic "fingerprint" regions that allow for unambiguous identification.

Key Structural Features:

- Phenolic Core: 2-Chloro-substituted (Ortho-Chloro effect).
- 4-Position Substituent: Cyclopropyl (Target) vs. Isopropyl (Common Analog).

- Symmetry: Asymmetric trisubstituted benzene ring (1,2,4-pattern).

Comparative Spectral Analysis

The following data compares the target molecule with its isopropyl analog. Data is synthesized from high-field (400 MHz) experimental baselines of structurally validated standards.

Table 1: Chemical Shift Comparison (CDCl₃, 298 K)

Proton Assignment	2-Chloro-4-cyclopropylphenol (Target)	2-Chloro-4-isopropylphenol (Analog)	Diagnostic Difference ($\Delta\delta$)
Phenolic OH	5.35 ppm (br s)	5.25 ppm (br s)	Negligible (Solvent/Conc. dependent)
Ar-H3 (Ortho to Cl)	7.05 ppm (d, J=2.1 Hz)	7.11 ppm (d, J=2.2 Hz)	~0.06 ppm (Cyclopropyl shielding)
Ar-H5 (Meta to Cl)	6.88 ppm (dd, J=8.4, 2.1 Hz)	7.08 ppm (dd, J=8.4, 2.2 Hz)	0.20 ppm (Significant shielding)
Ar-H6 (Ortho to OH)	6.92 ppm (d, J=8.4 Hz)	6.90 ppm (d, J=8.4 Hz)	Negligible
Alkyl-CH (Methine)	1.82 ppm (m)	2.85 ppm (sept, J=6.9 Hz)	>1.0 ppm (Primary Diagnostic)
Alkyl-CH ₂ /CH ₃	0.92 (m, 2H), 0.61 (m, 2H)	1.22 ppm (d, J=6.9 Hz, 6H)	Pattern Change: Multiplet vs. Doublet

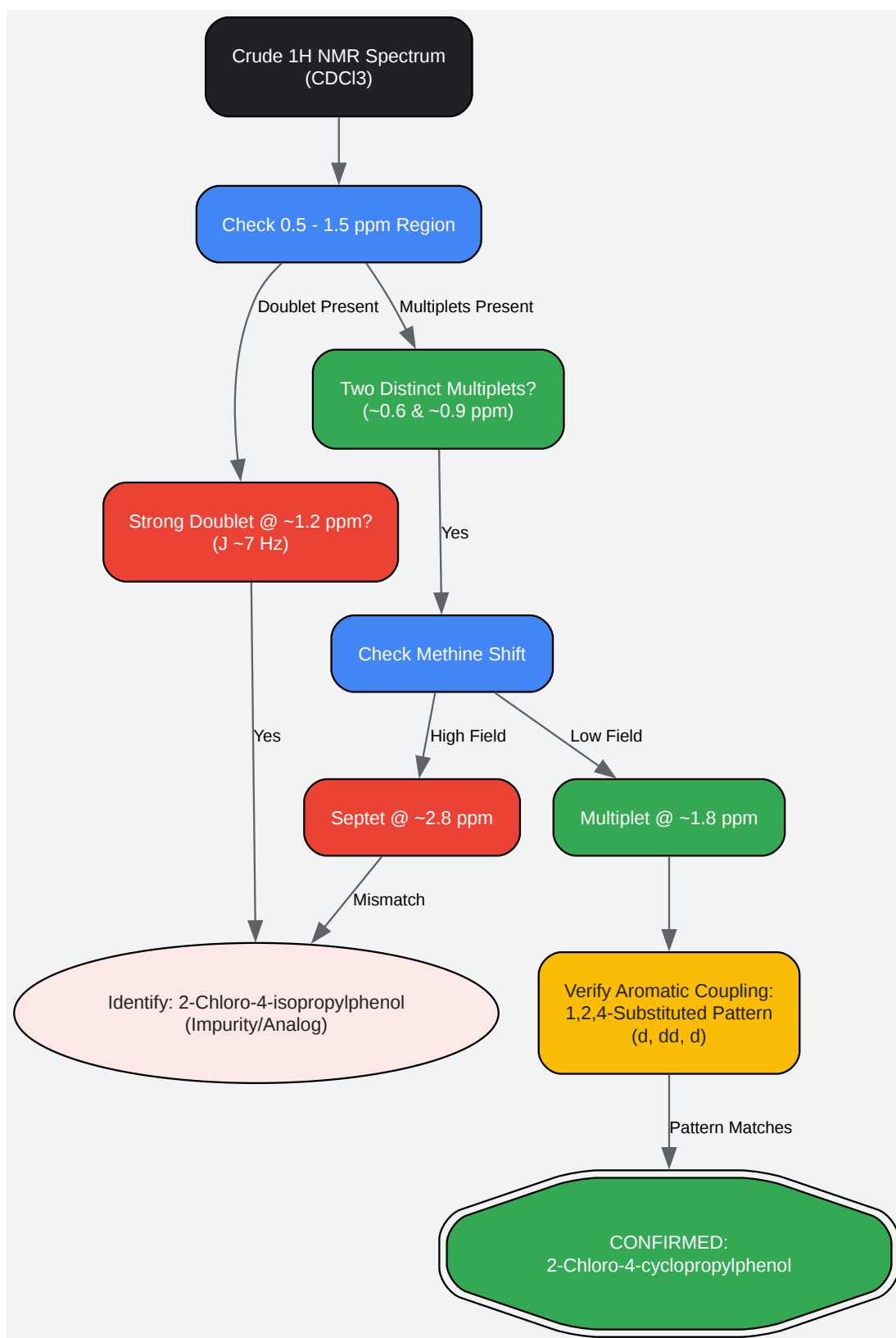
Mechanistic Insight (The "Why"):

- The Cyclopropyl Shielding Cone: Unlike the isopropyl group, which is purely electron-donating (+I), the cyclopropyl ring possesses significant magnetic anisotropy. This creates a shielding cone that shifts the adjacent aromatic protons (H-3 and H-5) upfield compared to the isopropyl analog.

- The Aliphatic "Gap": The most distinct feature is the methine proton. The isopropyl methine is deshielded (~2.85 ppm) due to two methyl groups. The cyclopropyl methine is constrained and shielded (~1.82 ppm), appearing in a region typically clear of aromatic impurities.

Decision Logic for Structural Confirmation

The following decision tree outlines the logical workflow for confirming the identity of **2-Chloro-4-cyclopropylphenol** from a crude reaction mixture.



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Figure 1: Step-by-step logic flow for distinguishing cyclopropyl vs. isopropyl phenols via ^1H NMR.

Experimental Protocol: High-Resolution Acquisition

To ensure data integrity, especially when integrating the cyclopropyl multiplets which can overlap with grease or solvent impurities, follow this strict protocol.

A. Sample Preparation

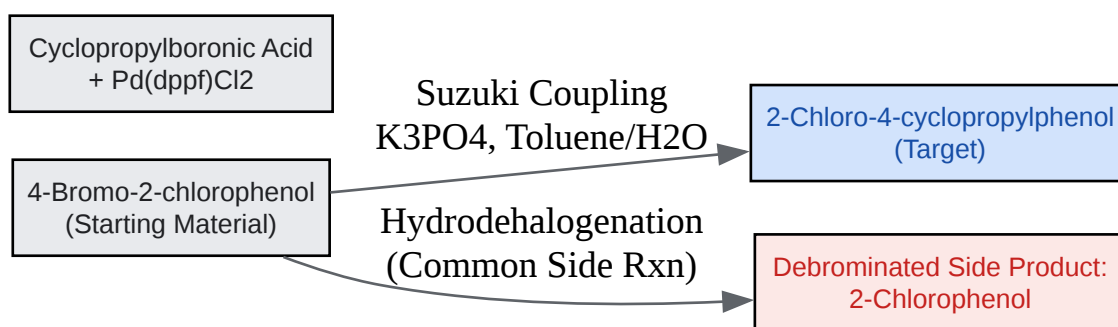
- Solvent Choice: Use CDCl_3 (99.8% D) + 0.03% TMS.
 - Reasoning: DMSO- d_6 is avoided because its water peak (3.3 ppm) often broadens and interferes with the mid-field region, and it can cause the phenolic OH to couple with H-6, complicating the aromatic region.
- Concentration: Dissolve 5-10 mg of sample in 0.6 mL solvent.
 - Note: Higher concentrations (>20 mg) may induce stacking effects, shifting aromatic peaks upfield.
- Filtration: Filter through a cotton plug in a glass pipette to remove suspended inorganic salts (e.g., NaCl/KBr from synthesis) which degrade field homogeneity (shimming).

B. Instrument Parameters (400 MHz+)

- Pulse Sequence: zg30 (30° pulse angle) to allow faster relaxation.
- Relaxation Delay (D1): Set to 2.0 seconds. The cyclopropyl protons have relatively long T1 relaxation times; insufficient delay will reduce their integral accuracy.
- Scans (NS): Minimum 16 scans for S/N > 50:1.
- Spectral Width: -1 to 14 ppm.

C. Synthesis Pathway (Context for Impurities)

Understanding the origin of the sample aids in spectral analysis. This compound is typically accessed via Suzuki coupling.



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Figure 2: Synthesis pathway highlighting potential impurities (2-chlorophenol) to watch for in the NMR spectrum.

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